

Ethyl 10-Bromodecanoate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Ethyl 10-Bromodecanoate

Cat. No.: B1580412

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **Ethyl 10-bromodecanoate** (CAS No. 55099-31-5). The following sections detail the physicochemical properties, known hazards, necessary safety precautions, and emergency procedures associated with this compound. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Core Safety and Physicochemical Data

Quantitative data for **Ethyl 10-bromodecanoate** is summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	C ₁₂ H ₂₃ BrO ₂	[1][2]
Molecular Weight	279.21 g/mol	[1]
CAS Number	55099-31-5	[2]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	134 °C at 3 mmHg	[2]
Purity	>96.0% (GC)	[2]
Acute Toxicity (Oral)	No data available	
Acute Toxicity (Dermal)	No data available	
Acute Toxicity (Inhalation)	No data available	
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	[1][2]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2)	[1][2]

Hazard Identification and Classification

Ethyl 10-bromodecanoate is classified as a hazardous substance. The primary hazards associated with this chemical are:

- Skin Irritation (H315): Causes skin irritation upon contact.[1][2]
- Serious Eye Irritation (H319): Causes serious eye irritation.[1][2]

As of the latest available data, there is no information on the carcinogenicity, germ cell mutagenicity, reproductive toxicity, or specific target organ toxicity (single or repeated exposure) of **Ethyl 10-bromodecanoate**.

Experimental Protocols for Hazard Assessment

The hazard classifications for skin and eye irritation are typically determined using standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). The methodologies for these tests are detailed below.

Skin Irritation: OECD Test Guideline 404

The potential for a substance to cause skin irritation is assessed using the OECD Test Guideline 404 for Acute Dermal Irritation/Corrosion. This test is typically conducted on albino rabbits.

Methodology:

- **Test Substance Application:** A small area of the animal's skin is shaved. The test substance is then applied to the shaved area and covered with a gauze patch.
- **Exposure Period:** The test substance remains in contact with the skin for a specified period, typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours after patch removal).
- **Scoring:** The severity of the skin reactions is scored according to a standardized grading system.
- **Classification:** The substance is classified as a skin irritant if the observed skin reactions meet specific criteria outlined in the guideline.

Eye Irritation: OECD Test Guideline 405

The potential for a substance to cause eye irritation or damage is evaluated using the OECD Test Guideline 405 for Acute Eye Irritation/Corrosion. This test is also typically performed on albino rabbits.

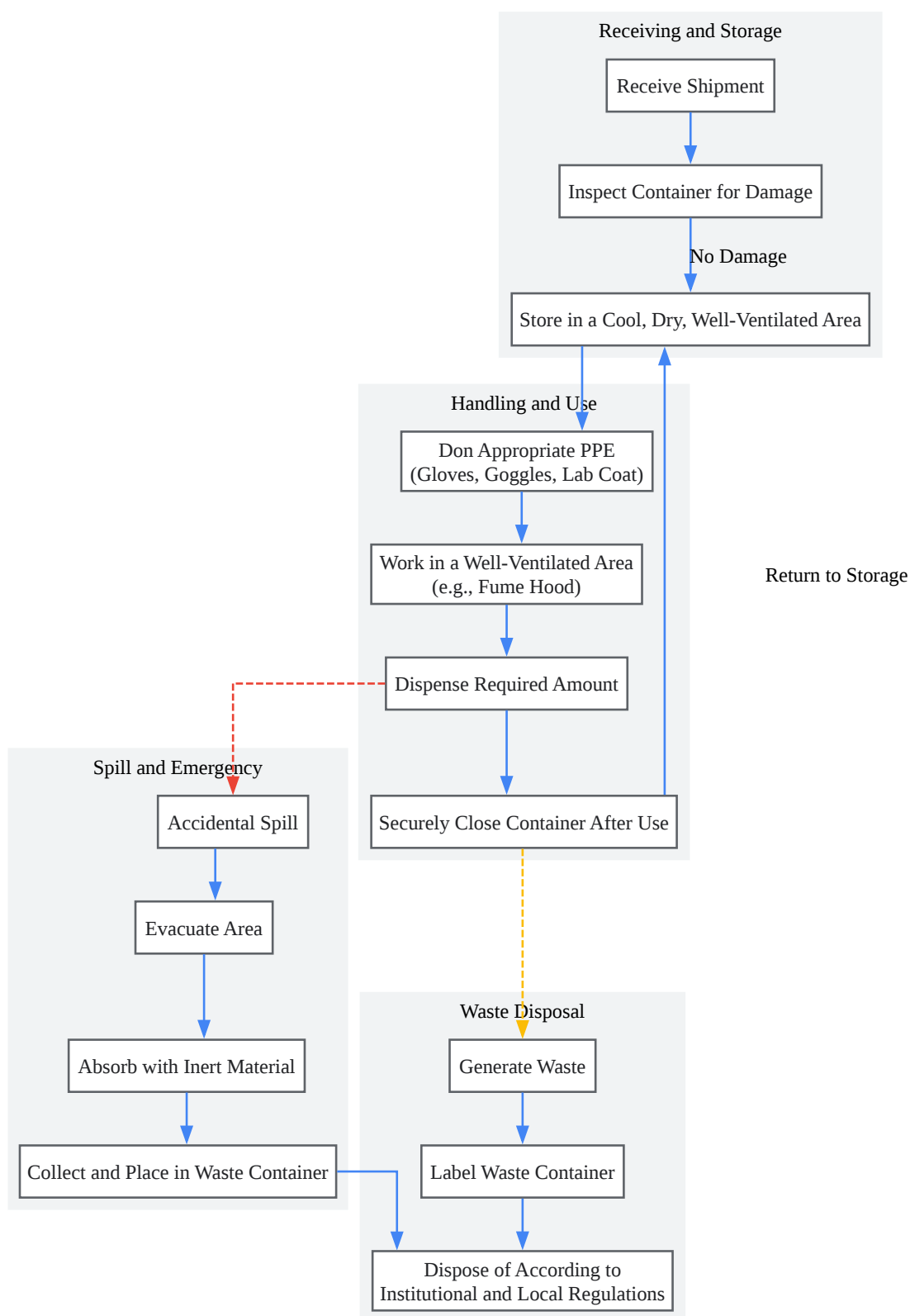
Methodology:

- **Test Substance Instillation:** A single dose of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.

- Observation: The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours after instillation).
- Scoring: The severity of the eye reactions is scored using a standardized grading system.
- Classification: The substance is classified as an eye irritant based on the severity and reversibility of the observed eye lesions.

Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **Ethyl 10-bromodecanoate** in a laboratory setting.



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Safe handling workflow for **Ethyl 10-bromodecanoate**.

Personal Protective Equipment (PPE)

When handling **Ethyl 10-bromodecanoate**, the following personal protective equipment should be worn to minimize exposure:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- **Skin and Body Protection:** A laboratory coat should be worn to prevent skin contact.

First Aid Measures

In the event of exposure to **Ethyl 10-bromodecanoate**, the following first aid measures should be taken immediately:

- **After Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- **After Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.^[2]
- **After Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^[2]
- **After Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards:** Combustion may produce carbon oxides and hydrogen bromide.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Collect and place in a suitable, labeled container for disposal.

Disposal Considerations

Dispose of **Ethyl 10-bromodecanoate** and its containers in accordance with local, regional, and national regulations. It is recommended to use a licensed waste disposal service.

This technical guide is intended to provide comprehensive safety and handling information for **Ethyl 10-bromodecanoate**. It is imperative that all users of this chemical are familiar with its hazards and follow the recommended safety procedures to ensure a safe working environment.

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References

- 1. Ethyl 10-Bromodecanoate | C₁₂H₂₃BrO₂ | CID 560452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 10-Bromodecanoate 55099-31-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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